

Application Notes: Preparation of PSB 0777 Ammonium Salt Stock Solution

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Compound of Interest

Compound Name: PSB 0777 ammonium

Cat. No.: B15569781

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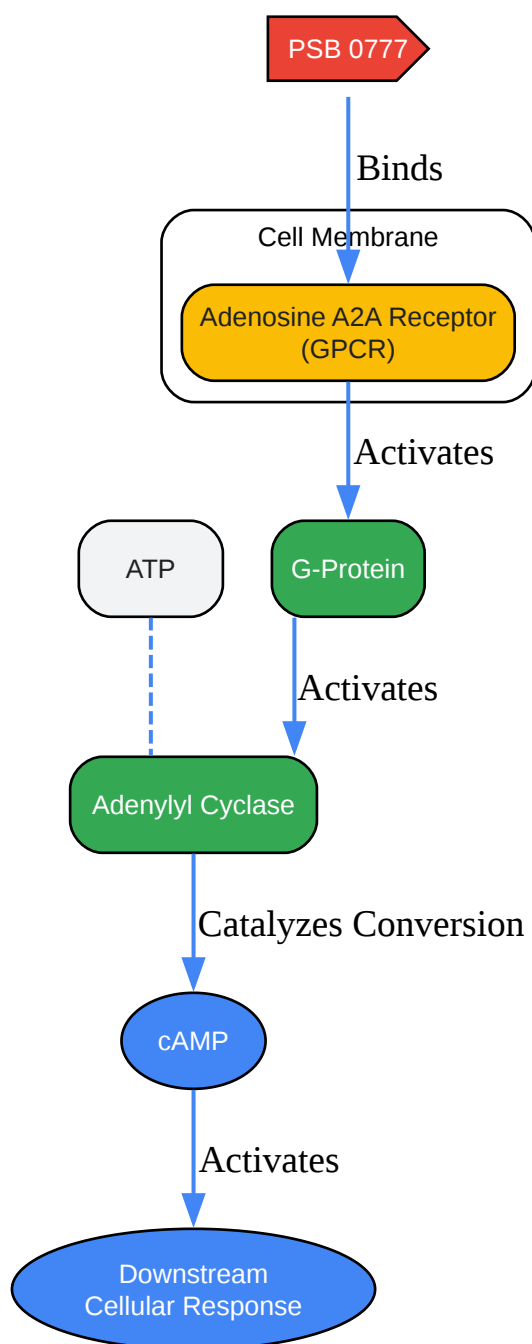
For Researchers, Scientists, and Drug Development Professionals

Introduction

PSB 0777 ammonium salt is a potent and selective full agonist for the adenosine A2A receptor.[1][2] It demonstrates high selectivity for the A2A receptor subtype over A1, A2B, and A3 receptors.[2] This compound is frequently utilized in research investigating the roles of the A2A receptor in various physiological and pathological processes, including inflammation and neurotransmission.[3][4][5][6] Due to its polar nature, PSB 0777 shows poor brain penetration and is not readily absorbed when administered orally.[1][7] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **PSB 0777 ammonium** salt stock solutions.

Mechanism of Action

PSB 0777 acts as a full agonist at the adenosine A2A receptor. The binding of PSB 0777 to the A2A receptor, a G-protein coupled receptor (GPCR), typically leads to the activation of adenylyl cyclase, which in turn increases intracellular levels of cyclic AMP (cAMP). This signaling cascade can modulate a variety of cellular responses. For instance, in inflammatory bowel disease research, it has been shown to have beneficial effects.[1][7] Additionally, it has been demonstrated to modulate the expression of synaptic proteins and AMPA receptors in neurons.[4][5][6]



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Figure 1: Signaling pathway of PSB 0777 via the Adenosine A2A Receptor.

Data Presentation

The following table summarizes the key quantitative data for **PSB 0777 ammonium** salt.

Property	Value	Source
Molecular Weight	500.55 g/mol	[2] [8]
Formula	C18H20N5O7S2·NH4	[2]
Purity	≥97%	[2]
Solubility in Water	up to 100 mM	[2]
Solubility in DMSO	up to 100 mM	[2]
Ki (rat A2A)	44.4 nM	[3] [8]
Ki (human A2A)	360 nM	[1] [7]
Storage (Solid)	Room Temperature	[2]
Storage (Solution)	-20°C (up to 1 month)	

Experimental Protocol: Preparation of a 10 mM PSB 0777 Ammonium Salt Stock Solution in DMSO

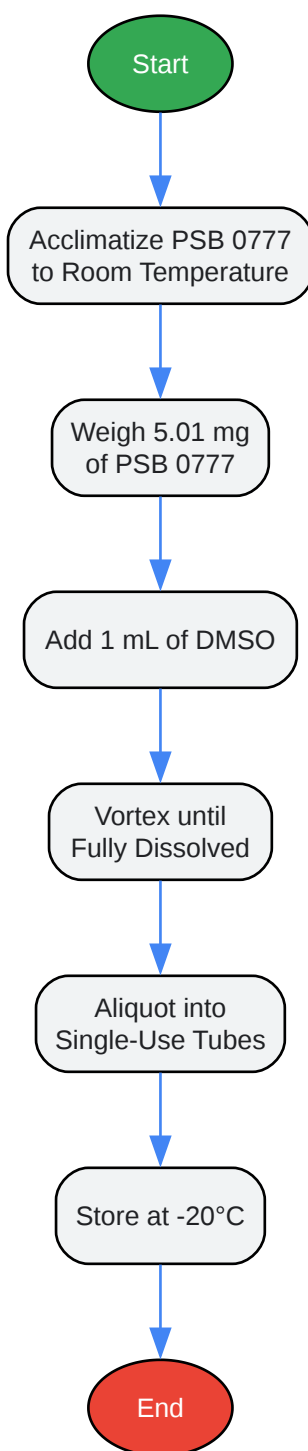
This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for further dilutions in cell culture media or buffer.

Materials

- **PSB 0777 ammonium** salt (solid)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Pipettes and sterile filter tips
- Vortex mixer

Procedure

- **Acclimatization:** Before opening, allow the vial of solid PSB 0777 to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the compound.
- **Calculation of Mass:** To prepare a 10 mM stock solution, the required mass of PSB 0777 needs to be calculated. The molecular weight of **PSB 0777 ammonium** salt is 500.55 g/mol .
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution, the required mass is: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 500.55 \text{ g/mol}$
 $\text{Mass (mg)} = 5.0055 \text{ mg}$
- **Weighing:** Carefully weigh out approximately 5.01 mg of **PSB 0777 ammonium** salt using a calibrated analytical balance. It is recommended to perform this in a chemical fume hood.
- **Dissolution:** Add the weighed PSB 0777 to a sterile vial. Using a calibrated pipette, add 1 mL of sterile DMSO to the vial.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20-100 µL) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquoted stock solutions at -20°C. Under these conditions, the solution is generally stable for up to one month.



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Figure 2: Workflow for preparing **PSB 0777 ammonium** salt stock solution.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling PSB 0777 and DMSO.
- Handle the solid compound and DMSO in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

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